Avobenzone-13C3 Proper Disposal Procedures

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Compound of Interest		
Compound Name:	*Avobenzone-13C3*	
Cat. No.:	*B1159130*	*Get Quote*

Content Type: Operational Safety & Logistics Guide Audience: Research Scientists, EHS Officers, and Analytical Chemists

PART 1: Executive Safety Summary & Substance Profile

Avobenzone-13C3 is a stable isotope-labeled derivative of the UV filter Avobenzone. It is primarily used as an Internal Standard (IS) in mass spectrometry (LC-MS/GC-MS) for the quantification of Avobenzone in biological or environmental matrices.

Critical Distinction: Stable vs. Radioactive

- Isotope Status:STABLE (Non-Radioactive).[1]
- Operational Implication: Do NOT dispose of this material in radioactive waste streams (e.g., 14C or 3H bins). Doing so triggers unnecessary regulatory hold-ups and disposal costs. It must be managed as Hazardous Chemical Waste.

Physicochemical & Hazard Profile

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Property	Data / Classification	Operational Relevance
CAS Number	70356-09-1 (Unlabeled Parent)	Use parent CAS for waste manifesting if specific isotope CAS is not listed in local EHS database.
Molecular Formula	C1713C3H22O3	Chemically identical to Avobenzone; differentiates only by mass (+3 Da).
Physical State	Solid (Pale Yellow Powder) or Solution (e.g., in Methanol)	Disposal route depends heavily on the solvent matrix.
Aquatic Toxicity	H410 / H413 (Very toxic to aquatic life)	ZERO DRAIN DISPOSAL. Strict prohibition on sewering.
RCRA Status (US)	Non-Listed (unless in hazardous solvent)	Generally classified as "Non-RCRA Regulated Chemical Waste" unless dissolved in D001 (Ignitable) solvents.

PART 2: Regulatory Classification & Environmental Logic[3]

As a Senior Application Scientist, I must emphasize that while **Avobenzone-13C3** is not acutely toxic to humans (LD50 > 1000 mg/kg), its environmental persistence drives the disposal protocol.

The "No-Drain" Imperative: Avobenzone is a "contaminant of emerging concern" (CEC). It bioaccumulates in aquatic ecosystems and can degrade into toxic byproducts (e.g., chlorinated phenols) when exposed to wastewater treatment disinfectants.

- Mechanism: Avobenzone acts as an endocrine disruptor in certain marine species.
- Compliance: Under EPA 40 CFR § 266.505 (and global equivalents), sewering hazardous pharmaceuticals or chemical standards with aquatic toxicity is prohibited.

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PART 3: Step-by-Step Disposal Workflow

The following protocol segregates disposal based on the physical state of the material. Most **Avobenzone-13C3** is purchased as expensive milligram-level standards, meaning waste volumes are low, but "rinsate" (cleaning residue) volumes can be high.

Scenario A: Pure Solid Substance (Expired or Degraded Standards)

- Containment: Transfer the solid material into a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Apply a hazardous waste label.
  - Chemical Name: "**Avobenzone-13C3** (Solid)"
  - Hazard Checkbox: "Toxic to Aquatic Life" / "Irritant"
- Segregation: Place in the Solid Chemical Waste stream.
- Destruction: The EHS/Waste vendor will route this for Incineration, ensuring complete thermal oxidation of the aromatic rings.

Scenario B: Liquid Standards (Dissolved in Solvents)

Common Solvents: Methanol, Acetonitrile, Acetone.

- Classification: The hazard is now driven by the solvent.
  - Methanol/Acetonitrile:Ignitable (D001) and Toxic (F-listed if spent solvent rules apply).
- Collection: Pour into the laboratory's Organic Solvent Waste Carboy.
  - Note: Ensure the carboy is compatible (HDPE or Safety Can).
- Halogenation Check: If dissolved in Dichloromethane (DCM), use the Halogenated Waste stream. If in Methanol/Acetonitrile, use Non-Halogenated.

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- Record Keeping: Log the addition on the carboy's accumulation log (e.g., "50 mL Methanol with trace **Avobenzone-13C3**").

Scenario C: Empty Containers & Rinsate

- Triple Rinse: Rinse the original vial 3 times with a compatible solvent (e.g., Methanol).
- Rinsate Disposal: Pour all rinsate into the Organic Solvent Waste container (Scenario B). Do not pour rinsate down the sink.
- Defacing: Cross out the original label or mark "EMPTY."
- Glass Disposal: Place the clean, dry vial in the Broken Glass/Sharps container (unless it contained P-listed waste, which Avobenzone is not).

PART 4: Visualized Decision Logic

The following diagram illustrates the decision matrix for researchers handling this isotope standard.

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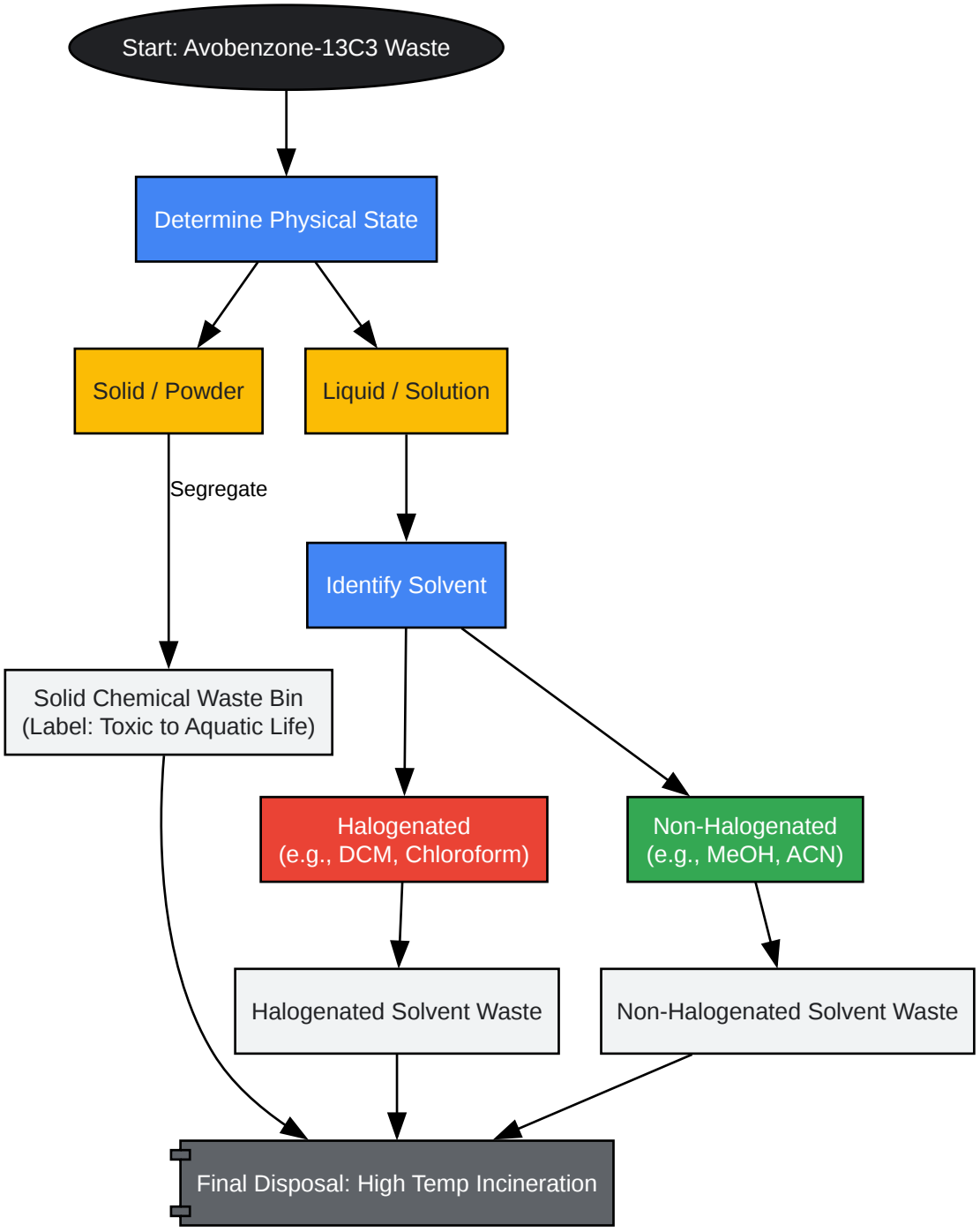

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Figure 1: Decision tree for segregating **Avobenzone-13C3** waste based on physical state and solvent matrix.

PART 5: Spill Management & Decontamination

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In the event of a benchtop spill of **Avobenzone-13C3** (solid or liquid):

- PPE Assessment: Wear nitrile gloves, lab coat, and safety glasses. Respiratory protection (N95) is recommended for powder spills to prevent inhalation of dust.
- Dry Spill (Powder):
  - Do not dry sweep (generates dust).[2]
  - Cover with a wet paper towel (dampened with water or methanol) to suppress dust.
  - Scoop up the material and the towel. Place in a sealable plastic bag.
  - Label as "Solid Chemical Debris" and place in the solid waste bin.
- Wet Spill (Solution):
  - Absorb with an inert material (vermiculite, spill pads, or paper towels).
  - Place saturated absorbents into a sealable bag.
  - Wipe the surface with ethanol or methanol to remove sticky residues (Avobenzone is lipophilic and adheres to surfaces).
  - Dispose of all cleanup materials as Hazardous Chemical Waste.

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